

Amyl pentanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentyl valerate*

Cat. No.: *B1667271*

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An In-depth Technical Guide to Amyl Pentanoate

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of amyl pentanoate, also known as pentyl pentanoate, an ester recognized for its characteristic fruity aroma.

Core Molecular Attributes

Amyl pentanoate is an organic compound classified as an ester.^{[1][2]} It is the product of the condensation of pentanoic acid and 1-pentanol. The compound is a colorless liquid and is largely insoluble in water but soluble in organic solvents like ethanol and ether.^[1]

Quantitative Data Summary

The fundamental molecular and physical properties of amyl pentanoate are summarized in the table below for easy reference.

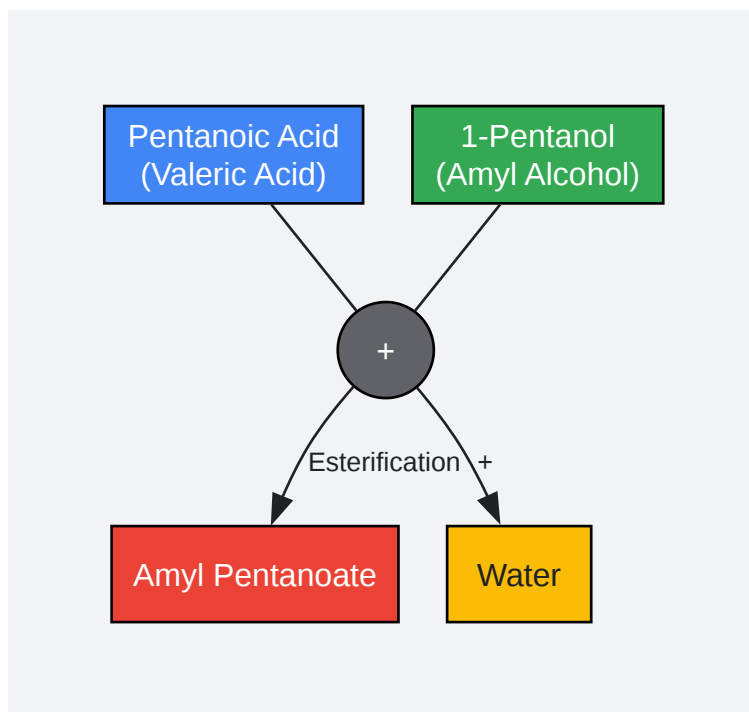
Property	Value	Source
Molecular Formula	C10H20O2	[1][2][3][4][5]
Molecular Weight	172.2646 g/mol	[2][3][5]
Monoisotopic Mass	172.146329884 g/mol	[2]
CAS Registry Number	2173-56-0	[1][3]
Appearance	Colorless liquid	[1][6]
Odor	Fruity, apple-like	[2][6]
Boiling Point	188 °C to 207 °C	[5][6][7]
Flash Point	75 °C to 77 °C	[4][6]
Density	Approximately 0.865 g/mL	[6]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of amyl pentanoate are not readily available in the public domain. However, standard esterification procedures, such as the Fischer-Speier esterification, are typically employed for its synthesis. This process generally involves reacting pentanoic acid with 1-pentanol in the presence of an acid catalyst.

Logical Relationships

The formation of amyl pentanoate from its constituent alcohol and carboxylic acid is a fundamental chemical transformation. The following diagram illustrates this logical relationship.



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Caption: Logical diagram of the esterification reaction to form amyl pentanoate.

Synonyms and Identifiers

Amyl pentanoate is known by several other names, which are important to recognize in literature and chemical databases. These include:

- **Pentyl valerate**[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Amyl valerate[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- n-Pentyl pentanoate[\[1\]](#)
- Valeric acid, pentyl ester[\[3\]](#)
- Pentanoic acid, pentyl ester[\[3\]](#)[\[6\]](#)

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- To cite this document: BenchChem. [Amyl pentanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667271#amyl-pentanoate-molecular-weight-and-formula]

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